Spectroscopic data (NMR, IR, MS) of 3-(4-Chlorobenzoyl)indole

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Compound of Interest

Compound Name:	*3-(4-Chlorobenzoyl)indole*
CAS No.:	*26211-77-8*
Cat. No.:	*B1611309*

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An In-depth Spectroscopic and Analytical Guide to **3-(4-Chlorobenzoyl)indole**

Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **3-(4-Chlorobenzoyl)indole** ($C_{15}H_{10}ClNO$), a key heterocyclic compound with significant interest in medicinal chemistry and materials science. Designed for researchers, scientists, and drug development professionals, this document offers an in-depth examination of the Nuclear Magnetic Resonance (^{1}H NMR, ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data associated with this molecule. Beyond presenting raw data, this guide elucidates the rationale behind spectral assignments, details the experimental protocols for data acquisition, and provides insights grounded in established chemical principles. The methodologies described are intended to serve as a self-validating framework for the unambiguous identification and characterization of **3-(4-Chlorobenzoyl)indole**.

Molecular Structure and Chemical Identity

3-(4-Chlorobenzoyl)indole is a derivative of indole, featuring a 4-chlorobenzoyl group attached at the C3 position. This substitution significantly influences the electron distribution

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within the indole ring system, which is reflected in its spectroscopic properties. Understanding this structure is fundamental to interpreting the data that follows.

Caption: Molecular structure of **3-(4-Chlorobenzoyl)indole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for elucidating the carbon-hydrogen framework of organic molecules. For **3-(4-Chlorobenzoyl)indole**, both ^{1}H and ^{13}C NMR provide definitive structural confirmation.

^{1}H NMR Spectral Data

The ^{1}H NMR spectrum provides information about the chemical environment, connectivity, and number of different types of protons. The deshielding effect of the carbonyl group and the electron-withdrawing nature of the chlorine atom are key factors in assigning the proton signals.

Table 1: ^{1}H NMR Data for **3-(4-Chlorobenzoyl)indole** (in DMSO-d_6)

Chemical Shift (δ, ppm)	Multiplicity	Assignment	Rationale
~12.1	br s	N-H (Indole)	The indole N-H proton is acidic and often appears as a broad singlet at a very downfield chemical shift.
~8.4	d	H-4 (Indole)	Significantly deshielded by the anisotropic effect of the adjacent C3-carbonyl group.
~8.2	s	H-2 (Indole)	Deshielded due to its position adjacent to the nitrogen and the C3-substituent.
~7.8	d	H-2', H-6'	Protons on the chlorobenzoyl ring ortho to the carbonyl group, appearing as a doublet.
~7.6	d	H-3', H-5'	Protons on the chlorobenzoyl ring meta to the carbonyl group, appearing as a doublet.
~7.5	d	H-7 (Indole)	Aromatic proton on the indole ring.
~7.2-7.3	m	H-5, H-6 (Indole)	Overlapping multiplets for the remaining indole aromatic protons.

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^{13}C NMR Spectral Data

^{13}C NMR spectroscopy complements the proton data by providing a map of the carbon skeleton. The chemical shifts are highly sensitive to the electronic environment of each carbon atom.

Table 2: ^{13}C NMR Data for **3-(4-Chlorobenzoyl)indole** (in DMSO-d_6)

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Chemical Shift (δ, ppm)	Assignment	Rationale
~189.0	C=O	The carbonyl carbon is highly deshielded and appears significantly downfield.
~138.0	C-4'	Carbon bearing the chlorine atom, its chemical shift influenced by the halogen's electronegativity.
~137.0	C-1'	Quaternary carbon of the benzoyl group attached to the carbonyl.
~136.5	C-7a (Indole)	Quaternary carbon at the indole ring junction.
~135.0	C-2 (Indole)	Carbon adjacent to the indole nitrogen.
~130.5	C-2', C-6'	Carbons ortho to the carbonyl group on the chlorobenzoyl ring.
~129.0	C-3', C-5'	Carbons meta to the carbonyl group on the chlorobenzoyl ring.
~126.0	C-3a (Indole)	Quaternary carbon at the indole ring junction.
~123.5	C-6 (Indole)	Aromatic carbon in the indole ring.
~122.5	C-4 (Indole)	Aromatic carbon in the indole ring.
~121.5	C-5 (Indole)	Aromatic carbon in the indole ring.
~115.0	C-3 (Indole)	The point of attachment for the benzoyl group.

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~112.5	C-7 (Indole)	Aromatic carbon in the indole ring.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The spectrum of **3-(4-Chlorobenzoyl)indole** is dominated by absorptions from the N-H group of the indole and the C=O group of the ketone.

Table 3: Characteristic IR Absorptions

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group
~3300	Strong	N-H Stretch	Indole N-H
~3100-3000	Medium	Aromatic C-H Stretch	Ar-H
~1665	Strong	C=O Stretch (Ketone)	Ar-C=O
~1600, ~1470	Medium	C=C Stretch (in-ring)	Aromatic C=C
~1230	Strong	C-N Stretch	Indole C-N
~750	Strong	C-Cl Stretch	Aryl Halide

Interpretation: The strong absorption at ~1665 cm^{-1} is definitive for the conjugated ketone carbonyl group. The N-H stretch around 3300 cm^{-1} confirms the presence of the indole moiety.[1] The presence of sharp peaks in the 1600-1450 cm^{-1} region is characteristic of the aromatic rings.[2]

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and fragmentation pattern of a compound, confirming its elemental composition and structural features. For **3-(4-Chlorobenzoyl)indole**, electron ionization (EI) is a common method.

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- Molecular Ion (M^+): The molecular formula is $C_{15}H_{10}ClNO$, with a molecular weight of approximately 255.7 g/mol . The mass spectrum will show two molecular ion peaks due to the isotopes of chlorine:
  - m/z 255: Corresponding to the ^{35}Cl isotope.
  - m/z 257: Corresponding to the ^{37}Cl isotope, with an intensity approximately one-third of the m/z 255 peak.
- Major Fragmentation Pathways: The primary fragmentation occurs at the bond between the indole ring and the carbonyl group, which is the weakest point.

Table 4: Key Mass Fragments

m/z (^{35}Cl)	Proposed Fragment Ion Structure	Notes
255/257	$[C_{15}H_{10}ClNO]^+$ (Molecular Ion)	Confirms the molecular weight. Shows the characteristic 3:1 isotope ratio.
139/141	$[C_7H_4ClO]^+$ (4-chlorobenzoyl cation)	A major peak resulting from the cleavage of the C3-C(O) bond.
116	$[C_8H_6N]^+$ (Indolyl cation)	Results from cleavage of the C3-C(O) bond with charge retention on the indole fragment.
111/113	$[C_6H_4Cl]^+$ (Chlorophenyl cation)	Loss of CO from the 4-chlorobenzoyl cation.
89	$[C_7H_5]^+$ or $[C_6H_3N]^+$	Further fragmentation of the indole ring.[3]

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F2 [label="[C₈H₆N]⁺\nIndolyl Cation\nm/z 116"];
F3 [label="[C₆H₄Cl]⁺\nChlorophenyl Cation\nm/z 111/113"];


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M -> F2 [label="- C₇H₄ClO˙"];
F1 -> F3 [label="- CO"];
}
```

Caption: Proposed MS fragmentation of **3-(4-Chlorobenzoyl)indole**.

Experimental Protocols: A Self-Validating Workflow

As a Senior Application Scientist, I emphasize that robust and reproducible data acquisition is paramount. The following protocols represent a standardized workflow for the characterization of **3-(4-Chlorobenzoyl)indole**.

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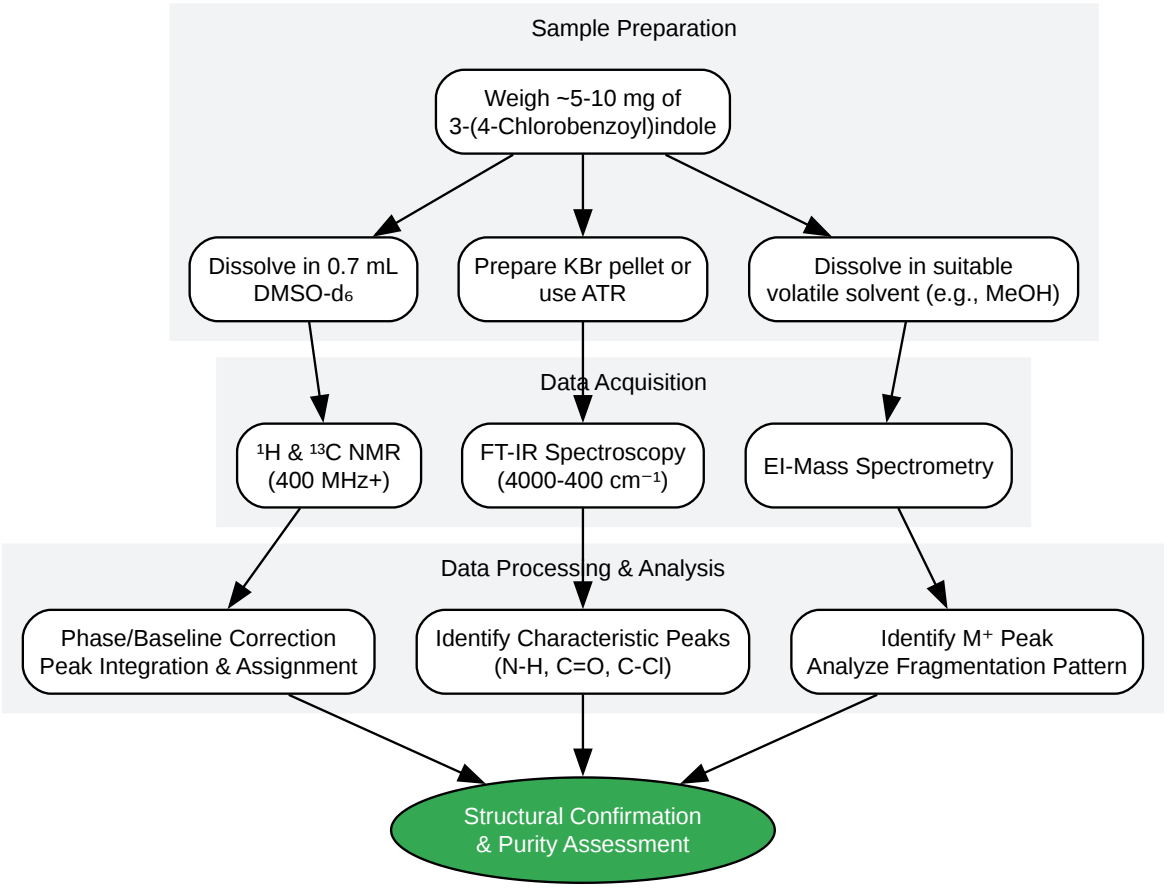

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Caption: Standardized workflow for spectroscopic analysis.

NMR Spectroscopy Protocol

- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d_6) in a standard 5 mm NMR tube. Ensure complete dissolution.
- Instrument Setup: Use a high-field NMR spectrometer (≥400 MHz). Tune and shim the instrument for optimal resolution and lineshape.
- ^{1}H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. A spectral width of 16 ppm and an acquisition time of at least 2 seconds are recommended.

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- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. A wider spectral width (e.g., 240 ppm) is necessary. Due to the lower natural abundance of ^{13}C, a greater number of scans will be required to achieve an adequate signal-to-noise ratio.
- Data Processing: Process the raw data (FID) using appropriate software. Apply Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak (DMSO at 2.50 ppm for ^{1}H and 39.52 ppm for ^{13}C).

FT-IR Spectroscopy Protocol

- Method Selection: The Attenuated Total Reflectance (ATR) method is recommended for its simplicity and speed. Alternatively, a KBr pellet can be prepared.
- ATR Measurement:
  - Record a background spectrum of the clean, empty ATR crystal.
  - Place a small amount of the solid sample directly onto the crystal and apply pressure to ensure good contact.
  - Record the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Data Processing: The software automatically performs a background subtraction. Identify and label the wavenumbers of the key absorption bands.

Mass Spectrometry Protocol

- Sample Preparation: Prepare a dilute solution (e.g., 1 mg/mL) of the sample in a volatile solvent like methanol or acetonitrile.
- Instrumentation: Use a mass spectrometer equipped with an Electron Ionization (EI) source.
- Data Acquisition: Introduce the sample into the ion source (often via a direct insertion probe for solids or GC inlet). Acquire the mass spectrum over a range of m/z 50-500. The standard electron energy for EI is 70 eV.

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- Data Analysis: Identify the molecular ion peak (M^+) and its isotopic pattern. Propose structures for the major fragment ions observed in the spectrum.

Conclusion

The collective spectroscopic data from NMR, IR, and MS provide an unambiguous and comprehensive characterization of **3-(4-Chlorobenzoyl)indole**. The ^1H and ^{13}C NMR spectra confirm the carbon-hydrogen framework and the specific substitution pattern. IR spectroscopy validates the presence of the key N-H and C=O functional groups, while mass spectrometry confirms the molecular weight and provides insight into the molecule's stability and fragmentation pathways. This guide serves as an authoritative reference for scientists working with this compound, ensuring accurate identification and quality control in research and development settings.

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